

2-Bromononane: A Versatile Precursor for the Synthesis of Functionalized Alkanes

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Compound of Interest

Compound Name: 2-Bromononane

Cat. No.: B1329715

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromononane, a secondary alkyl halide, serves as a valuable and versatile precursor in organic synthesis for the creation of a diverse array of functionalized alkanes. Its reactivity at the C-2 position, facilitated by the good leaving group ability of the bromine atom, allows for a variety of transformations including nucleophilic substitutions, eliminations, and the formation of organometallic reagents. This technical guide provides a comprehensive overview of the key synthetic routes starting from **2-bromononane**, complete with detailed experimental protocols, tabulated quantitative data, and visual diagrams of reaction pathways and workflows to aid researchers in the development of novel molecules and synthetic methodologies.

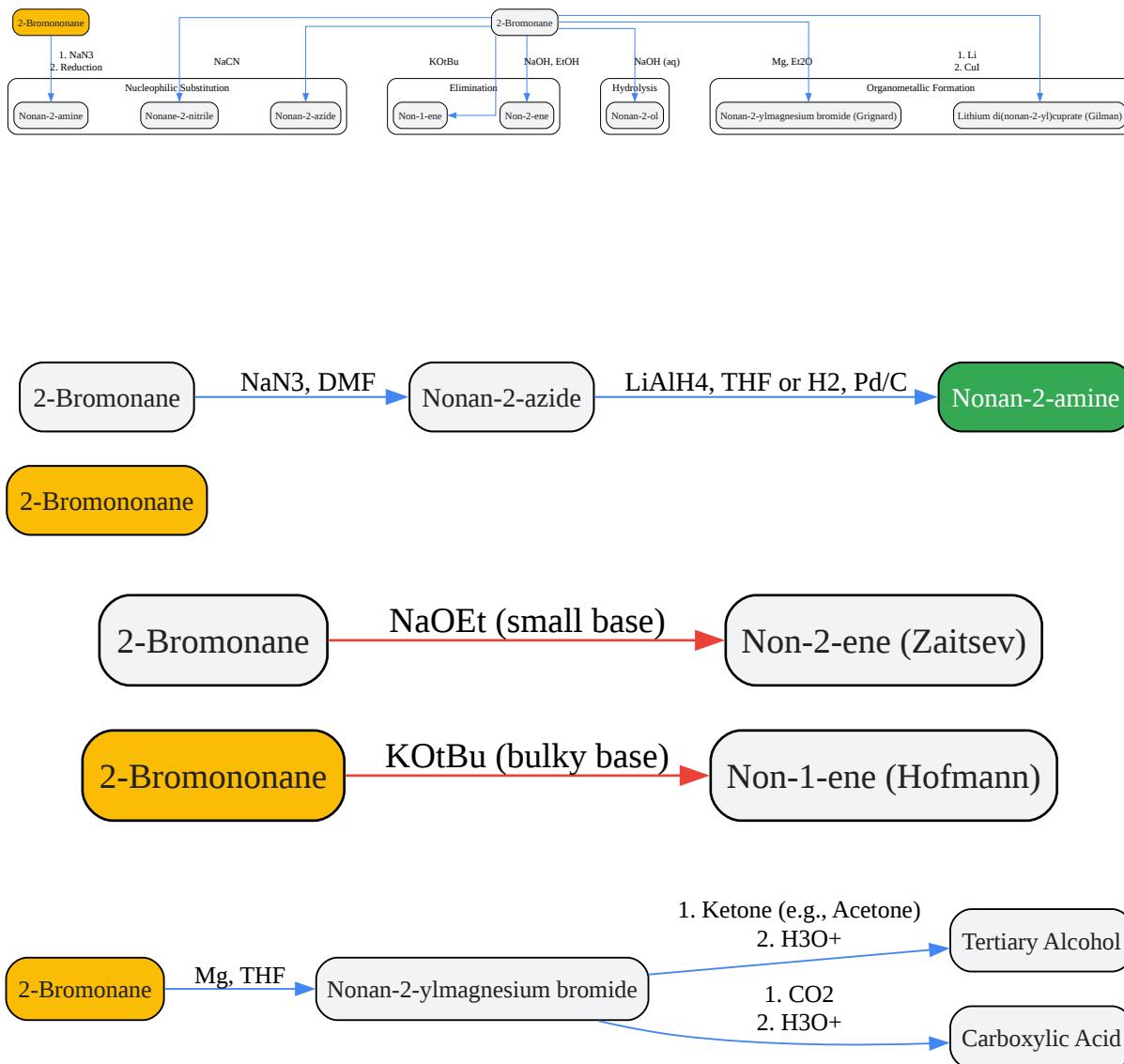
Properties of 2-Bromononane

A summary of the key physical and chemical properties of **2-bromononane** is presented in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₉ Br
Molecular Weight	207.15 g/mol
Appearance	Colorless liquid
Boiling Point	212.3 ± 8.0 °C at 760 mmHg
Density	1.1 ± 0.1 g/cm ³
Flash Point	63.5 ± 10.4 °C
Refractive Index	1.452

Key Synthetic Transformations

2-Bromononane can be readily converted into a variety of functionalized alkanes through several key reaction pathways. These include nucleophilic substitution to introduce functionalities like amines and nitriles, elimination reactions to form alkenes, hydrolysis to alcohols, and the formation of Grignard and Gilman reagents for carbon-carbon bond formation.



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